

An In-depth Technical Guide to the Basic Characteristics of Scandium Ethanoate Hydrate

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Compound of Interest

Compound Name: Scandium(3+);triacetate;hydrate

Cat. No.: B7800075

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Abstract

This technical guide provides a comprehensive overview of the fundamental physicochemical properties of scandium ethanoate hydrate, also known as scandium acetate hydrate ($\text{Sc}(\text{CH}_3\text{COO})_3 \cdot x\text{H}_2\text{O}$). It is intended to serve as a foundational resource for researchers, scientists, and professionals in drug development who may utilize this compound in synthesis, catalysis, or materials science. This document details the synthesis and purification of scandium ethanoate hydrate, its solubility and aqueous behavior, thermal decomposition profile, and crystal structure. All quantitative data is presented in clear, tabular formats, and detailed experimental protocols are provided. Furthermore, logical workflows for synthesis and analysis are visualized using the DOT language.

Physicochemical Properties

Scandium ethanoate hydrate is a white, crystalline solid that is soluble in water.^[1] It is an important precursor for the synthesis of other scandium compounds and materials. The hydrated form is the most common, with the number of water molecules varying. A tetrahydrate is a commonly cited form.

General Properties

Property	Value	Source(s)
Chemical Formula	Sc(CH ₃ COO) ₃ ·xH ₂ O	[2]
Molecular Weight	222.09 g/mol (anhydrous)	[2]
Appearance	White powder, crystals, or chunks	[2]
CAS Number	304675-64-7 (hydrate)	[1]

Solubility and Aqueous Behavior

Scandium ethanoate hydrate is described as being soluble in water.[1] In aqueous solutions, the scandium(III) ion is known to undergo hydrolysis, which can be suppressed by maintaining an acidic pH. For synthetic procedures, a pH range of 4 to 6 is recommended to prevent the precipitation of scandium hydroxide.[3]

The hydrolysis of the scandium(III) ion in aqueous solution is a complex process involving the formation of various hydroxylated species. The initial hydrolysis step can be represented by the following equilibrium:



Further polymerization can occur to form dimeric and trimeric species.[4]

Synthesis and Purification

Scandium ethanoate hydrate is typically synthesized by the reaction of a scandium precursor, such as scandium oxide (Sc₂O₃) or scandium hydroxide (Sc(OH)₃), with acetic acid.[1]

Experimental Protocol: Synthesis from Scandium Oxide

This protocol describes the laboratory-scale synthesis of scandium ethanoate hydrate from scandium oxide and glacial acetic acid.

Materials:

- Scandium(III) oxide (Sc₂O₃)

- Glacial acetic acid (CH_3COOH)
- Deionized water
- Round-bottom flask with reflux condenser
- Heating mantle with magnetic stirrer
- Rotary evaporator
- Filtration apparatus
- Desiccator

Procedure:

- Combine scandium oxide with an excess of glacial acetic acid in a round-bottom flask equipped with a reflux condenser and a magnetic stir bar.
- Heat the mixture to a temperature between 80°C and 120°C with constant stirring.[3]
- Continue heating and stirring until the scandium oxide has completely dissolved, resulting in a clear solution. This may take several hours.[3]
- After the reaction is complete, allow the solution to cool to room temperature.
- Concentrate the solution by removing the excess acetic acid using a rotary evaporator under reduced pressure. This will lead to the precipitation of scandium ethanoate hydrate crystals. [3]
- Collect the crystals by filtration.
- Dry the collected crystals in a desiccator or under vacuum to prevent the absorption of atmospheric moisture.[3]

Experimental Protocol: Synthesis from Scandium Hydroxide

This protocol outlines the synthesis using scandium hydroxide.

Materials:

- Scandium(III) hydroxide ($\text{Sc}(\text{OH})_3$)
- 20% aqueous acetic acid solution
- Beaker and magnetic stirrer
- Filtration apparatus
- Evaporating dish
- Water bath or heating plate

Procedure:

- In a beaker, add scandium hydroxide to a 20% aqueous solution of acetic acid with continuous stirring. A 1:3 molar ratio of scandium hydroxide to acetic acid is the stoichiometric requirement.
- Stir the mixture at room temperature until the scandium hydroxide has fully reacted.
- Filter the solution to remove any undissolved impurities.[3]
- Transfer the clear filtrate to an evaporating dish and concentrate the solution by heating gently on a water bath or heating plate at approximately 60°C until crystals of scandium ethanoate hydrate begin to form.[3]
- Collect the crystals by filtration and dry them appropriately.

Purification

The primary method for purifying crude scandium ethanoate hydrate is recrystallization.

Protocol: Recrystallization

- Dissolve the crude scandium ethanoate hydrate in a minimal amount of a warm mixture of acetic acid and water.[3]
- Once fully dissolved, allow the solution to cool slowly to room temperature.
- Further cooling in an ice bath can promote crystallization.
- Collect the purified crystals by filtration.
- Wash the crystals with a small amount of cold deionized water or ethanol.[3]
- Dry the crystals under vacuum.

Thermal Decomposition

Thermogravimetric analysis (TGA) of scandium ethanoate hydrate reveals a multi-stage decomposition process.

Thermal Decomposition Profile

Temperature Range (°C)	Process	Gaseous Products	Solid Residue
100 - 200	Dehydration	H ₂ O	Anhydrous Scandium Ethanoate
300 - 450	Decomposition	CO, CO ₂	Scandium(III) Oxide (Sc ₂ O ₃)

Data compiled from Benchchem[3].

The first stage corresponds to the loss of water of hydration. The second, higher temperature stage involves the decomposition of the anhydrous scandium ethanoate into scandium(III) oxide.[3]

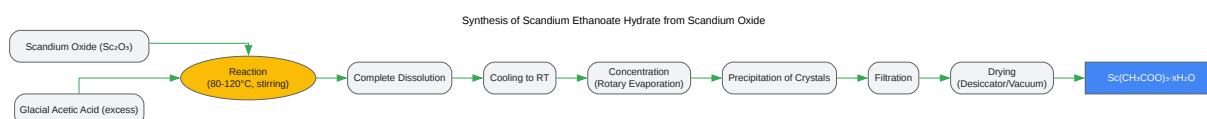
Crystal Structure

The crystal structure of scandium ethanoate has been determined for the anhydrous form. In the solid state, the scandium(III) ion is octahedrally coordinated by oxygen atoms from bridging

acetate ligands, forming a polymeric chain structure.[1] In the hydrated forms, water molecules can directly coordinate to the scandium ion, which can alter the coordination geometry.[3] The Sc-O bond lengths in scandium complexes are typically in the range of 2.0–2.1 Å.[3]

Visualizations

Synthesis Workflow from Scandium Oxide

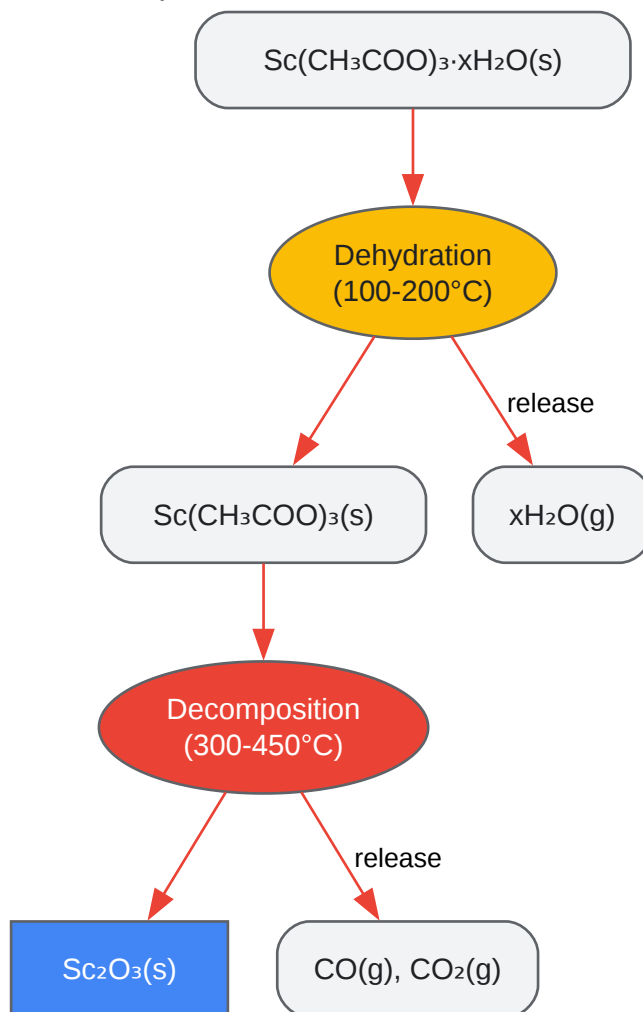


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Caption: Workflow for the synthesis of scandium ethanoate hydrate from scandium oxide.

Thermal Decomposition Pathway

Thermal Decomposition of Scandium Ethanoate Hydrate



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Caption: Thermal decomposition pathway of scandium ethanoate hydrate.

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